

Technical Support Center: ALC-0315 Stability and N-Oxide Formation

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Compound of Interest

Compound Name: ALC-0315 N-oxide

Cat. No.: B15571445

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions regarding the impact of storage conditions on the stability of ALC-0315 and the formation of its N-oxide derivative.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for ALC-0315 and lipid nanoparticle (LNP) formulations containing it?

A1: For long-term stability, ALC-0315-containing LNPs should be stored at ultra-low temperatures, such as -80°C.[1] Short-term storage at 2-8°C is possible for some formulated vaccines, but long-term stability at these temperatures is not guaranteed.[1] The pure lipid should be stored at 4°C and protected from light.[2] Lyophilized LNPs have shown good stability when stored at -70°C.[3]

Q2: What is **ALC-0315 N-oxide** and why is it a concern?

A2: **ALC-0315 N-oxide** is a potential impurity and degradation product of ALC-0315.[4][5][6] Its formation is problematic because the N-oxide can further hydrolyze to form reactive aldehydes.

These aldehydes can react with mRNA, disrupting its translation and leading to a loss of protein expression and overall efficacy of the LNP-formulated product.[7]

Q3: What factors contribute to the degradation of ALC-0315 and the formation of **ALC-0315 N-oxide**?

A3: Several factors can accelerate the degradation of ALC-0315:

- Temperature: Elevated temperatures are a primary factor. Forced degradation studies are often conducted at temperatures like 60°C to accelerate the formation of impurities, including the N-oxide.[8] LNP formulations are generally more stable at lower temperatures (-20°C and -80°C) compared to room temperature or 4°C.[9]
- pH: The pH of the storage buffer can influence the stability of LNPs.[10]
- Oxidation: As the name suggests, N-oxide is a product of oxidation. Exposure to oxygen can promote its formation.[7][11]
- Light Exposure: Protecting ALC-0315 from light is a recommended storage practice, suggesting that light can contribute to degradation.[2]

Q4: How can I detect and quantify ALC-0315 and its N-oxide in my samples?

A4: The most common method for the analysis of ALC-0315 and its impurities is High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS).[3][7] Specifically, a high-resolution mass spectrometer like a Quadrupole Time-of-Flight (QTOF) system can be used.[7] For detection, the system can be set to monitor the specific mass-to-charge ratio ($[M+H]^+$) of **ALC-0315 N-oxide**, which is 782.7237.[7] Electron Activated Dissociation (EAD) is a technique that can provide detailed structural information to confidently identify the N-oxide impurity.[8][12]

Q5: Does the presence of mRNA in the LNP affect the stability of ALC-0315?

A5: Yes, the presence of encapsulated oligonucleotides can affect stability. One study showed that the relative concentration of **ALC-0315 N-oxide** increased more over time in RNA-loaded LNPs compared to empty LNPs when stored at room temperature.[11]

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Loss of mRNA activity or protein expression in vitro/in vivo.	Degradation of ALC-0315 to N-oxide and subsequently to reactive aldehydes that damage the mRNA.	1. Analyze the lipid components of your LNP formulation using HPLC-MS to check for the presence of ALC-0315 N-oxide and other degradation products. 2. Review your storage conditions. Ensure LNPs are stored at appropriate low temperatures (-80°C for long-term). 3. Consider performing a forced degradation study on your LNP formulation to understand its stability profile.
Changes in LNP physicochemical properties (e.g., increased particle size, polydispersity index - PDI).	Aggregation or fusion of LNPs due to improper storage or freeze-thaw cycles.	1. Store LNPs at recommended temperatures (-20°C or -80°C) to maintain physical characteristics. ^[9] 2. For frozen storage, consider the use of cryoprotectants like sucrose to prevent aggregation upon thawing. ^{[9][13]} 3. Minimize the number of freeze-thaw cycles.
Inconsistent experimental results between different batches of LNPs.	Variability in the purity of the initial ALC-0315 raw material.	1. Source high-purity ALC-0315 from a reputable vendor. Purity should typically be above 99%. ^[7] 2. Perform quality control on incoming ALC-0315 to quantify the level of N-oxide and other impurities. Levels of N-oxide should be very low (e.g., below 0.03%). ^[7]

Quantitative Data Summary

Table 1: Impact of Storage Temperature on the Stability of ALC-0315 based LNPs

Storage Temperature	Observation	Recommendation
Room Temperature	LNPs formulated with ALC-0315 were consistently unstable regarding changes in their quality attributes.[9]	Avoid storing ALC-0315 based LNPs at room temperature.
4°C (Refrigerated)	While better than room temperature, long-term stability can be limited.[1][9]	Suitable for short-term storage (up to one week for some formulations).[14]
-20°C & -80°C	ALC-0315 based LNPs demonstrated increased stability, especially with the addition of cryoprotectants like sucrose.[9]	Recommended for long-term storage to maintain both physicochemical characteristics and mRNA integrity.[1][9]

Table 2: Forced Degradation of ALC-0315

Condition	Degradation Products Observed	Analytical Method
60°C for 3-5 days	Loss of an acyl chain, N-oxidation, and double bond formation on the alkyl chain.[8]	LC-MS/MS with Electron Activated Dissociation (EAD). [8]

Experimental Protocols

Protocol 1: Preparation of ALC-0315 containing Lipid Nanoparticles (Microfluidic Mixing Method)

This protocol is a general guideline. The specific ratios and flow rates may need to be optimized for your particular application.

- Lipid Mixture Preparation:
 - Dissolve ALC-0315, DSPC, Cholesterol, and a PEGylated lipid (like ALC-0159) in ethanol to prepare individual stock solutions (e.g., 10 mg/mL).[\[15\]](#)
 - Combine the lipid stock solutions to achieve the desired molar ratio (e.g., for BNT162b2, the molar ratio is ALC-0315:DSPC:Cholesterol:ALC-0159 = 46.3:9.4:42.7:1.6).[\[15\]](#)
 - Ensure the cholesterol solution is kept warm (>37°C) to maintain solubility.[\[2\]](#)
- mRNA Preparation:
 - Dissolve the mRNA in a low pH buffer, such as 100 mM sodium acetate (pH 5.0) or 50 mM citrate buffer (pH 4.0).[\[2\]](#)[\[10\]](#)
- Microfluidic Mixing:
 - Load the ethanolic lipid mixture into one syringe and the aqueous mRNA solution into another.
 - Set up a microfluidic mixing device.
 - Pump the two solutions through the device at a specific flow rate ratio (e.g., 3:1 aqueous to ethanol) and total flow rate.[\[2\]](#)[\[15\]](#) This rapid mixing process facilitates the self-assembly of LNPs.
- Downstream Processing:
 - The resulting LNP solution is typically dialyzed against a neutral buffer (e.g., PBS, pH 7.4) to remove ethanol and raise the pH.[\[2\]](#)[\[15\]](#)
 - Sterile filter the LNP solution through a 0.2 µm filter.[\[2\]](#)[\[15\]](#)
 - Store the final LNP formulation at 4°C for short-term use or at -80°C for long-term storage.[\[2\]](#)[\[15\]](#)

Protocol 2: Forced Degradation Study of ALC-0315

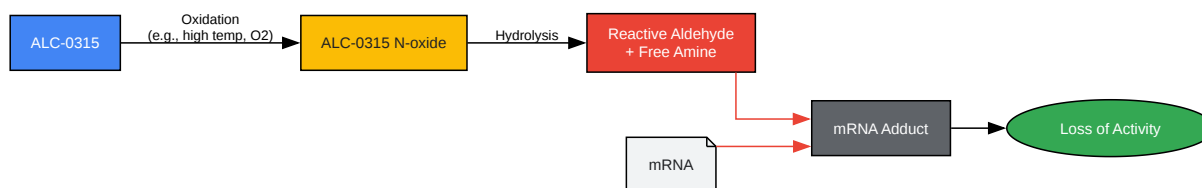
- Sample Preparation:
 - Prepare a solution of ALC-0315 or a fully formulated LNP in a suitable buffer.
 - Aliquot the sample into multiple vials.
- Incubation:
 - Place the vials in a controlled temperature environment, such as an incubator set at 60°C.
[\[8\]](#)
 - Remove vials at specified time points (e.g., 0, 1, 3, 5, and 7 days).
- Analysis:
 - Immediately after removal, prepare the samples for analysis. This may involve dilution or extraction.
 - Analyze the samples using a validated stability-indicating method, such as LC-MS/MS, to identify and quantify ALC-0315 and its degradation products.[\[8\]](#)

Protocol 3: LC-MS/MS Method for ALC-0315 and N-Oxide Detection

- Chromatography (Example Conditions):
 - LC System: UPLC system.[\[8\]](#)
 - Column: A C18 or phenyl-hexyl column suitable for lipid analysis.[\[3\]](#)[\[10\]](#)
 - Mobile Phase A: Acetonitrile/Methanol/Water with an ammonium acetate buffer.[\[16\]](#)
 - Mobile Phase B: Acetonitrile/Methanol with an ammonium acetate buffer.[\[16\]](#)
 - Gradient: A suitable gradient to separate the lipids and impurities.
 - Column Temperature: e.g., 55-60°C.[\[3\]](#)[\[10\]](#)

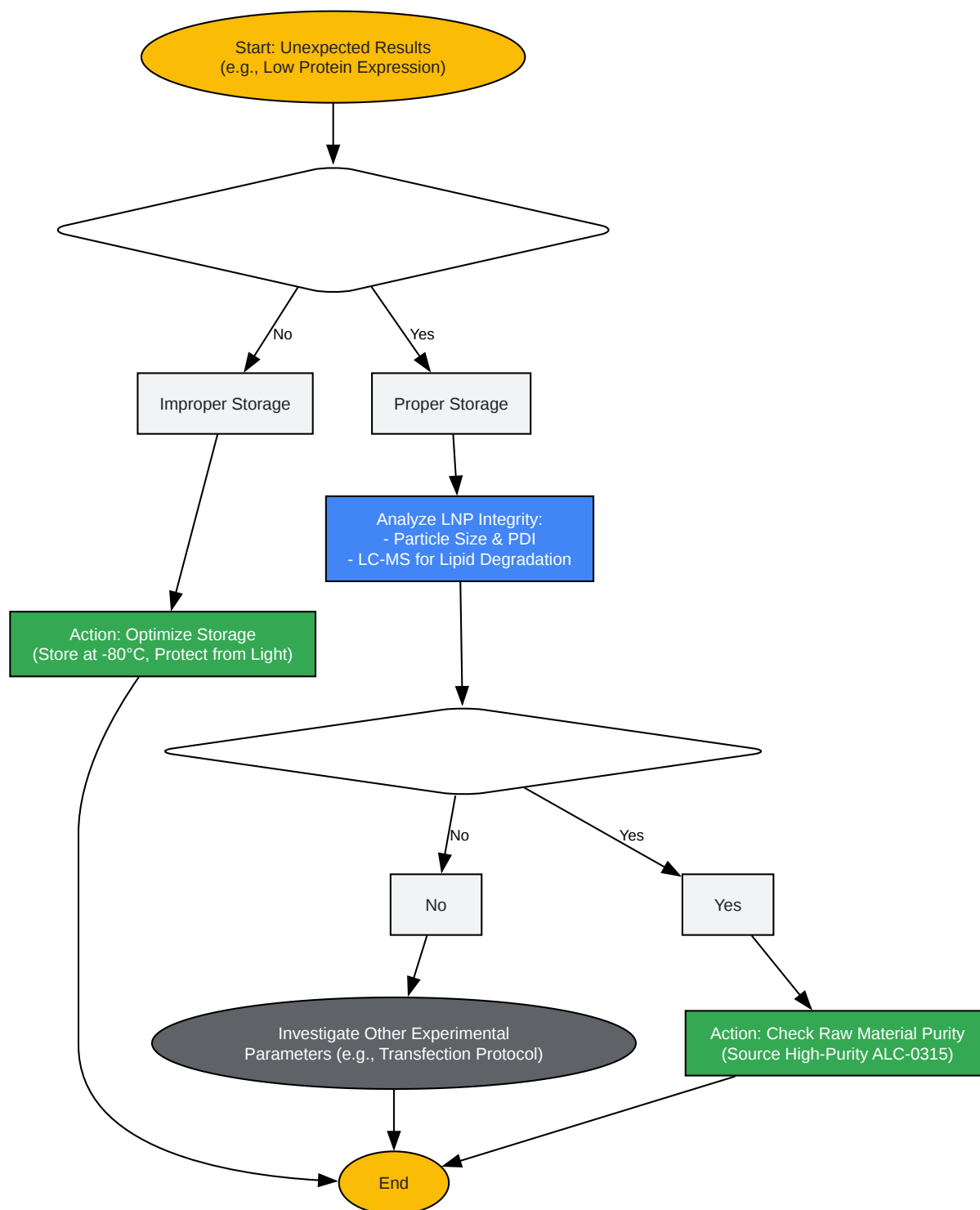
- Mass Spectrometry (Example Conditions):
 - System: A high-resolution mass spectrometer (e.g., ZenoTOF 7600).[8]
 - Ionization Mode: Positive Electrospray Ionization (ESI+).[11]
 - Analysis Mode: Can range from TOF-MS for general screening to targeted high-resolution MRM (MRM-HR) for quantification.[12]
 - Target Ions:
 - ALC-0315: $[M+H]^+$ m/z 766.7.[12]
 - **ALC-0315 N-oxide**: $[M+H]^+$ m/z 782.7.[11]
 - Fragmentation: Use Electron Activated Dissociation (EAD) for detailed structural confirmation of impurities.[8][12]

Visualizations



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Caption: Oxidative degradation pathway of ALC-0315.



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Caption: Troubleshooting workflow for ALC-0315 instability issues.



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Caption: Experimental workflow for an LNP stability study.

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